

6-Hydroxyisosativan: A Technical Guide on its Putative Discovery, Chemistry, and Biological Significance

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Compound of Interest

Compound Name: 6-Hydroxyisosativan

Cat. No.: B13428132

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a comprehensive overview of the isoflavonoid isosativan, the parent compound of the putative **6-Hydroxyisosativan**. Due to the current absence of specific literature on **6-Hydroxyisosativan**, this guide focuses on the known discovery, and characteristics of isosativan. It further explores the potential implications of hydroxylation at the 6-position, drawing insights from the broader family of isoflavonoids.

Introduction to Isosativan and the Potential of 6-Hydroxyisosativan

Isoflavonoids are a class of naturally occurring phenolic compounds that are structurally related to estrogens and are known for their diverse biological activities.^{[1][2]} Isosativan, a 7-O-methylated isoflavonoid, has been identified in natural sources, notably in Nigerian red propolis.^[3] While research on isosativan itself is limited, the broader family of isoflavonoids has been extensively studied for its potential therapeutic applications, including antioxidant, anti-inflammatory, and anticancer effects.^{[2][4]}

The hypothetical compound, **6-Hydroxyisosativan**, represents a hydroxylated derivative of isosativan. The introduction of a hydroxyl group can significantly alter the physicochemical properties and biological activity of a molecule.^{[5][6]} Hydroxylation can impact a compound's antioxidant potential, receptor binding affinity, and metabolic stability, making **6-**

Hydroxyisosativan a molecule of considerable interest for future research and drug discovery.
[7][8]

Discovery and Characterization of Isosativan

The discovery of isosativan has been reported through its isolation from natural sources. A key study identified isosativan in a sample of Nigerian red propolis.[3] The structure of isosativan was elucidated using modern spectroscopic techniques.

Physicochemical Properties of Isosativan

Property	Value/Description	Reference
Molecular Formula	C ₁₇ H ₁₆ O ₄	[3]
Molecular Weight	284.31 g/mol	[3]
Class	7-O-methylated isoflavonoid	[3]
Appearance	Not reported	
Solubility	Not reported	

Spectroscopic Data for Isosativan

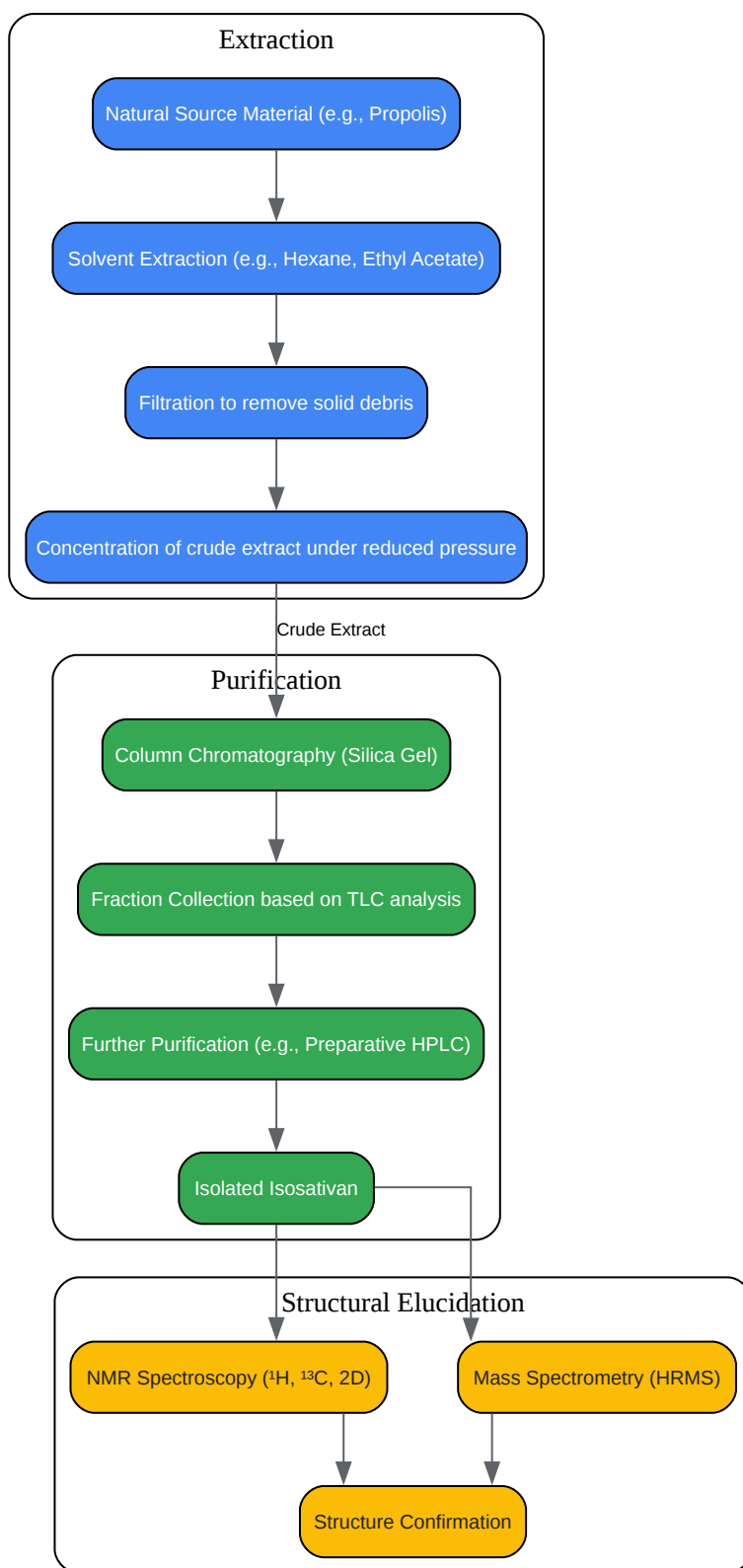
The structural confirmation of isosativan was achieved through Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

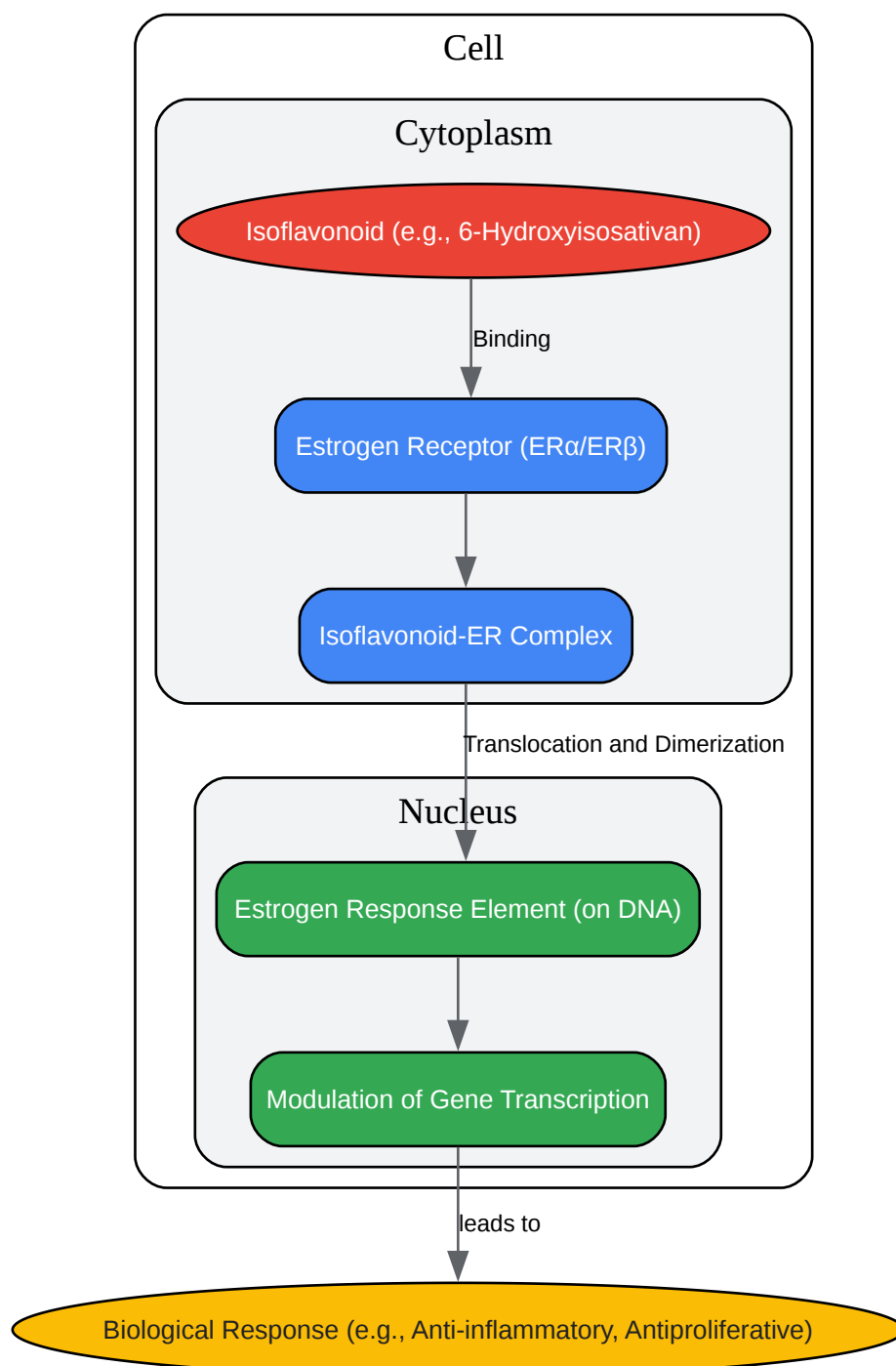
Technique	Key Findings	Reference
^1H NMR	Signals corresponding to aromatic protons and methoxy groups consistent with the isoflavonoid scaffold.	[3]
^{13}C NMR	Carbon signals confirming the isoflavonoid core and the presence of a methoxy group.	[3]
Mass Spectrometry	Molecular ion peak consistent with the molecular formula $\text{C}_{17}\text{H}_{16}\text{O}_4$.	[3]

Experimental Protocols

General Protocol for the Isolation of Isosativan from Natural Sources

The following is a generalized protocol for the isolation of isoflavonoids like isosativan from a natural source, based on common phytochemical extraction and purification techniques.





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